

# Comprehensive Physicochemical Profiling of N-Cyclohexylanthranilamide Hydrochloride

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## Compound of Interest

Compound Name: 2-Amino-N-cyclohexylbenzamide  
hydrochloride

Cat. No.: B12099901

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## Executive Summary

N-Cyclohexylanthranilamide hydrochloride (derived from the free base 2-Amino-N-cyclohexylbenzamide, CAS 56814-11-0) is a highly versatile research chemical and privileged scaffold in medicinal chemistry and organocatalysis. The anthranilamide core provides a robust platform for intramolecular cyclization and hydrogen-bonding interactions, while the N-cyclohexyl substitution introduces significant steric bulk and lipophilicity. This unique structural combination is highly prized for directing asymmetric induction in catalytic reactions and modulating target binding in drug discovery.

However, the inherent lipophilicity of the free base severely limits its aqueous solubility. Converting the compound into its hydrochloride salt is a strategic intervention that disrupts the crystal lattice energy, enabling rapid kinetic dissolution in aqueous media. This technical guide provides an in-depth analysis of the physicochemical properties, structural characterization, and validated experimental workflows for handling N-cyclohexylanthranilamide hydrochloride.

## Quantitative Physicochemical Properties

The physical properties of the compound are dictated by the interplay between the hydrophobic cyclohexyl ring, the aromatic benzene core, and the highly polar, ionizable primary amine. The data below synthesizes the computed and experimentally observed properties of the scaffold as documented in the [1] and related literature[2].

| Property                              | Value (Free Base)                                | Value (Hydrochloride Salt)                             |
|---------------------------------------|--------------------------------------------------|--------------------------------------------------------|
| IUPAC Name                            | 2-Amino-N-cyclohexylbenzamide                    | 2-Amino-N-cyclohexylbenzamide hydrochloride            |
| CAS Number                            | 56814-11-0                                       | N/A (Salt-specific)                                    |
| Molecular Formula                     | C <sub>13</sub> H <sub>18</sub> N <sub>2</sub> O | C <sub>13</sub> H <sub>18</sub> N <sub>2</sub> O · HCl |
| Molecular Weight                      | 218.29 g/mol                                     | 254.75 g/mol                                           |
| Melting Point                         | 153.0 – 156.9 °C                                 | > 200 °C (Decomposition)                               |
| Topological Polar Surface Area (TPSA) | 55.1 Å <sup>2</sup>                              | > 55.1 Å <sup>2</sup> (Ionized)                        |
| Hydrogen Bond Donors                  | 2                                                | 3 (Anilinium ion contribution)                         |
| Hydrogen Bond Acceptors               | 2                                                | 2                                                      |
| Physical Appearance                   | White to light beige solid                       | White crystalline powder                               |

## Structural and Spectroscopic Characterization

Understanding the structural markers of N-cyclohexylanthranilamide is critical for verifying the integrity of the hydrochloride salt post-synthesis.

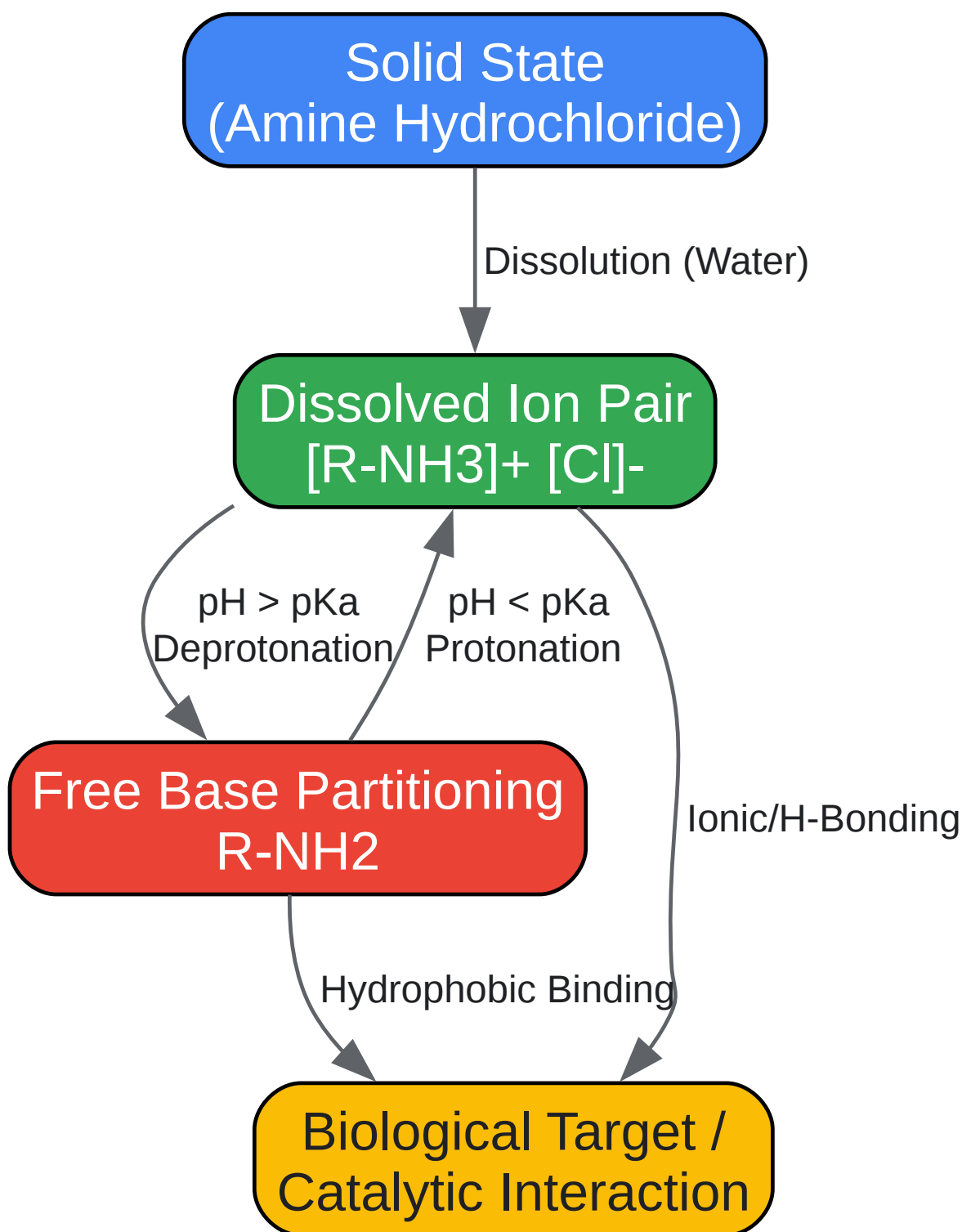
- Infrared (IR) Spectroscopy: The primary amide exhibits a characteristic carbonyl (C=O) stretching frequency around 1633–1618 cm<sup>-1</sup>. In the free base, the primary aromatic amine shows distinct N-H stretching bands near 3417 and 3298 cm<sup>-1</sup>. Upon conversion to the hydrochloride salt, these bands shift into a broad anilinium (N-H<sup>+</sup>) stretching region overlapping with the aliphatic C-H stretches of the cyclohexyl ring (2984, 2927, 2872 cm<sup>-1</sup>) [2].

- Nuclear Magnetic Resonance (NMR): The  $^1\text{H}$  NMR spectrum is defined by the complex multiplets of the cyclohexyl protons between 1.17 and 2.00 ppm. The aromatic protons of the anthranilamide core resonate in the 6.50–7.50 ppm range, providing a clear diagnostic region for confirming the ortho-substitution pattern[2].

## Thermodynamic and Kinetic Solubility Dynamics

The causality behind forming the hydrochloride salt lies in the thermodynamics of dissolution. The free base is highly lipophilic; the bulky cyclohexyl group enhances membrane permeability but prevents hydration. By protonating the ortho-amino group (forming an anilinium ion), the lattice energy of the solid state is altered. When introduced to water, the salt undergoes rapid kinetic dissolution, forming an ion-dipole interaction with the solvent.

Because the basicity of an ortho-amino group adjacent to an electron-withdrawing carboxamide is relatively low ( $\text{pK}_a \sim 2\text{--}3$ ), the compound will rapidly deprotonate and partition back into its free base form in physiological buffers ( $\text{pH } 7.4$ ). This pH-dependent equilibrium is a critical design feature for drug delivery, allowing the salt to act as a highly soluble delivery vehicle that converts to the membrane-permeable free base upon entering the bloodstream[3].



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Caption: Physicochemical equilibrium and target interaction pathways in aqueous media.

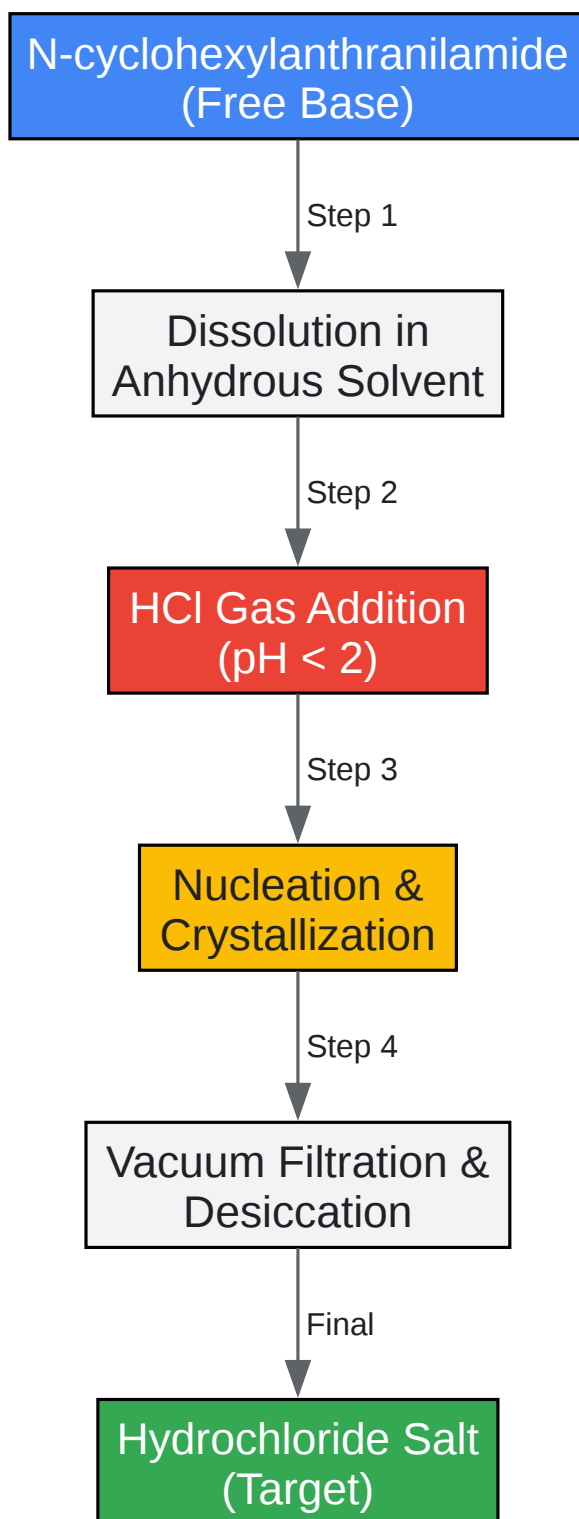
## Experimental Protocols

As a self-validating system, the following protocols are designed to ensure high purity and accurate physicochemical profiling.

### Protocol 1: Standardized Synthesis and Isolation of the Hydrochloride Salt

This workflow guarantees the complete conversion of the free base to the hydrochloride salt without inducing amide hydrolysis.

- **Dissolution:** Dissolve 10 mmol of N-cyclohexylanthranilamide free base in 50 mL of anhydrous diethyl ether or methyl tert-butyl ether (MTBE) under a nitrogen atmosphere.
  - **Causality:** Using strictly anhydrous solvents prevents the formation of mixed hydrates and ensures the precipitation of a highly pure, anhydrous salt.
- **Acidification:** Slowly bubble anhydrous HCl gas or add 1.2 equivalents of 2M HCl in diethyl ether dropwise while maintaining the reaction vessel at 0–5 °C using an ice bath.
  - **Causality:** The protonation of the amine is exothermic. Temperature control prevents localized heating that could lead to the premature cleavage of the amide bond.
- **Nucleation:** Stir the resulting suspension vigorously for 2 hours at room temperature to allow complete lattice formation and crystal maturation.
- **Isolation:** Filter the precipitate under vacuum using a Schlenk frit. Wash the filter cake with 2 x 10 mL of cold anhydrous ether to remove any unreacted free base.
- **Desiccation:** Dry the product in a vacuum oven at 40 °C for 12 hours to remove residual solvent. **Self-Validation:** Verify completion by ensuring constant mass across two consecutive weighings.



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Caption: Workflow for the synthesis and isolation of the hydrochloride salt.

## Protocol 2: Thermodynamic Solubility Profiling Workflow

To accurately determine the solubility limits of the synthesized salt across different physiological environments.

- **Saturation:** Add an excess of N-cyclohexylanthranilamide hydrochloride (approx. 50 mg) to 10 mL of Simulated Gastric Fluid (SGF, pH 1.2) and Phosphate-Buffered Saline (PBS, pH 7.4) in separate borosilicate glass vials.
- **Equilibration:** Agitate the vials at 37 °C for 48 hours using a thermostatic orbital shaker.
  - **Causality:** A 48-hour window ensures the system transitions from initial kinetic dissolution to true thermodynamic equilibrium, accounting for the precipitation of the free base at pH 7.4.
- **Separation:** Centrifuge the suspensions at 10,000 x g for 15 minutes to pellet undissolved solids. Filter the supernatant through a 0.22 µm PTFE syringe filter.
- **Quantification:** Analyze the filtrate via HPLC-UV at 254 nm against a pre-established standard calibration curve to determine the precise thermodynamic solubility limit.

## Applications in Synthesis and Catalysis

The physical properties of N-cyclohexylanthranilamide make it an exceptional intermediate in advanced organic synthesis.

- **Organocatalysis:** As documented by [2], anthranilamide derivatives are coupled with L-proline to synthesize novel di- and triamide organocatalysts. The bulky cyclohexyl group creates a highly specific hydrophobic pocket that directs the transition state during asymmetric aldol reactions in water, achieving excellent enantioselectivities (up to 98% ee).
- **Heterocyclic Synthesis:** The inherent reactivity of the ortho-amino group and the amide moiety allows for powerful intramolecular cyclization reactions. This scaffold is frequently utilized in the photocatalyst-free synthesis of quinazolinones and benzotriazinones, which are highly valued pharmacophores in drug discovery programs[3][4].

## References

- 2-Amino-N-cyclohexylbenzamide | C<sub>13</sub>H<sub>18</sub>N<sub>2</sub>O | CID 577661 - PubChem Source: National Institutes of Health (NIH) URL:[[Link](#)]
- Synthesis of New Di- and Triamides as Potential Organocatalysts for Asymmetric Aldol Reaction in Water Source: ResearchGate URL:[[Link](#)]
- Photocatalyst-free synthesis of quinazolinones from o-aminobenzamides Source: Royal Society of Chemistry (RSC) URL:[[Link](#)]

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## Sources

- 1. 2-Amino-N-cyclohexylbenzamide | C<sub>13</sub>H<sub>18</sub>N<sub>2</sub>O | CID 577661 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 2. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 3. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 4. [rsc.org](https://rsc.org) [[rsc.org](https://rsc.org)]
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